

Solubility Profile of 5-Aminotetrazole Monohydrate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *5-Aminotetrazole monohydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **5-aminotetrazole monohydrate** in a range of common organic solvents. The data and methodologies presented are crucial for professionals in chemical research and drug development, aiding in process design, formulation, and purification of 5-aminotetrazole and its derivatives.

Core Data Presentation: Solubility of 5-Aminotetrazole

The solubility of 5-aminotetrazole was determined across a temperature range of 283.15 K to 323.15 K. The following tables summarize the mole fraction solubility of 5-aminotetrazole in twelve different organic solvents at various temperatures. This data is primarily derived from the study by He et al. (2019), which employed the isothermal saturation method.

Table 1: Mole Fraction Solubility (x) of 5-Aminotetrazole in Various Organic Solvents at 323.15 K

Solvent	Mole Fraction (x) at 323.15 K
N,N-Dimethylformamide (DMF)	7.951×10^{-2}
N-Methylpyrrolidone (NMP)	7.415×10^{-2}
1,4-Dioxane	6.523×10^{-2}
Toluene	3.811×10^{-3}
Isopropanol	1.692×10^{-3}
Ethanol	1.752×10^{-3}
Acetone	1.620×10^{-3}
n-Propanol	1.566×10^{-3}
Methanol	1.470×10^{-3}
Ethyl Acetate	1.393×10^{-3}
1-Butanol	1.315×10^{-3}
Acetonitrile	3.85×10^{-4}

Data sourced from He et al. (2019).[\[1\]](#)[\[2\]](#)

Note on Data Availability: Detailed temperature-dependent solubility data for 5-aminotetrazole in the aforementioned solvents is graphically presented in the supporting information of the cited primary research by He et al. (2019)[\[3\]](#). Access to the full publication is recommended for precise data points at temperatures other than 323.15 K.

Experimental Protocols

The determination of 5-aminotetrazole solubility is achieved through a well-established and reliable experimental protocol.

Isothermal Saturation Method (Shake-Flask Method)

This method is a standard and accurate technique for determining the equilibrium solubility of a solid in a liquid solvent.[\[4\]](#)[\[5\]](#)

1. Materials and Apparatus:

- Solute: **5-Aminotetrazole monohydrate** (recrystallized to high purity, e.g., >99%)
- Solvents: High-purity organic solvents (analytical grade)
- Apparatus:
 - Jacketed glass vessel or multiple stoppered flasks
 - Thermostatic water bath for precise temperature control
 - Magnetic stirrer and stir bars
 - Syringes with filters (e.g., 0.45 µm pore size)
 - Analytical balance
 - High-Performance Liquid Chromatography (HPLC) system for concentration analysis

2. Procedure:

- An excess amount of **5-aminotetrazole monohydrate** is added to a known mass of the selected organic solvent in a jacketed glass vessel or a series of stoppered flasks.
- The vessels are placed in a thermostatic water bath to maintain a constant temperature.
- The suspension is continuously agitated using a magnetic stirrer for a sufficient duration to ensure that equilibrium is reached. The time to reach equilibrium can vary but is often in the range of 24 to 72 hours.^[5]
- To confirm that equilibrium has been established, samples of the supernatant are withdrawn at different time intervals (e.g., 24h, 48h, 72h) until consecutive measurements show no significant change in concentration.
- Once equilibrium is confirmed, stirring is stopped, and the suspension is allowed to settle for a period (e.g., 2-4 hours) to allow the solid particles to precipitate.

- A sample of the clear supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe to the experimental temperature to avoid any change in solubility during sampling. The sample is immediately filtered through a syringe filter into a pre-weighed vial.
- The mass of the collected sample is accurately determined.
- The sample is then diluted with a suitable solvent (often the mobile phase for HPLC) for quantitative analysis.

3. Quantitative Analysis (HPLC):

- The concentration of 5-aminotetrazole in the diluted sample is determined using a calibrated HPLC method.
- The mole fraction solubility (x) is then calculated using the following equation:

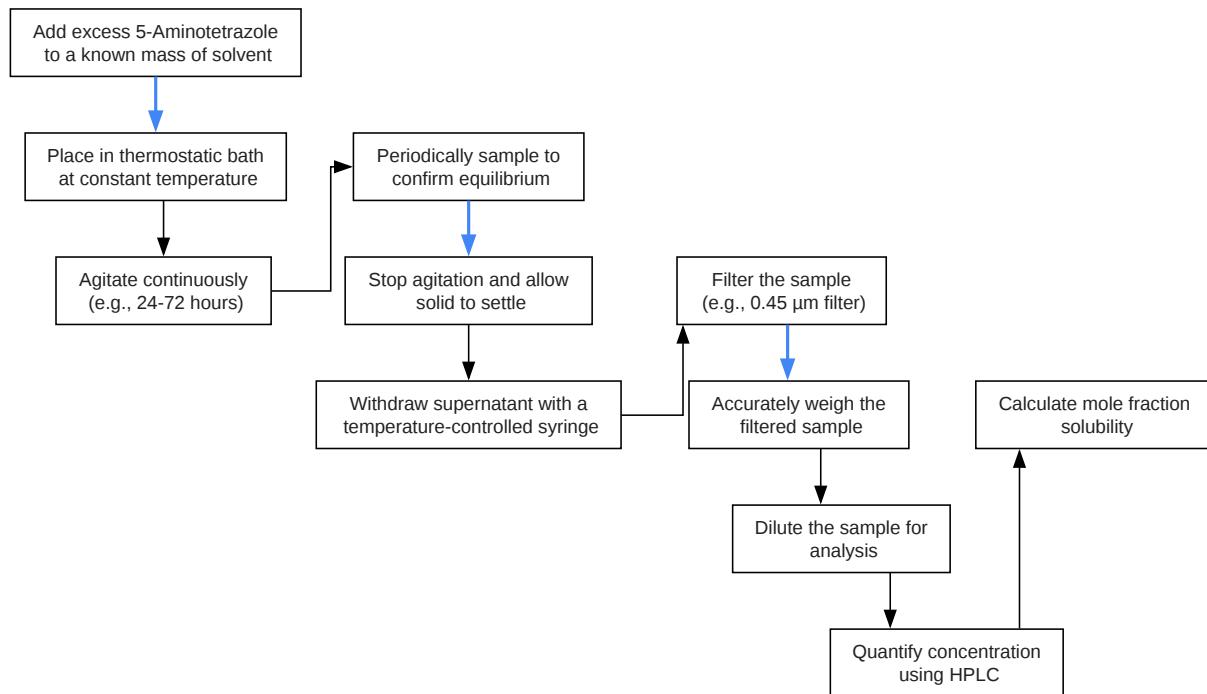
$$x = (m_1/M_1) / [(m_1/M_1) + (m_2/M_2)]$$

where:

- m_1 is the mass of 5-aminotetrazole
- m_2 is the mass of the solvent
- M_1 is the molar mass of 5-aminotetrazole
- M_2 is the molar mass of the solvent

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **5-aminotetrazole monohydrate** solubility.



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Caption: Experimental workflow for determining the solubility of **5-aminotetrazole monohydrate**.

This guide provides a foundational understanding of the solubility of **5-aminotetrazole monohydrate** in various organic solvents. For more detailed thermodynamic analysis and correlation models, consulting the primary literature is highly recommended.

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